

ethyl 2-amino-1H-indole-3-carboxylate physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl 2-amino-1H-indole-3-carboxylate

Cat. No.: B016062

[Get Quote](#)

An In-depth Technical Guide to Ethyl 2-amino-1H-indole-3-carboxylate

This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyl 2-amino-1H-indole-3-carboxylate**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental protocols, and visualizes relevant chemical processes.

Chemical Identity and Structure

Ethyl 2-amino-1H-indole-3-carboxylate is a heterocyclic organic compound featuring an indole scaffold, which is a common motif in various biologically active molecules and natural products. Its structure consists of a bicyclic system with a fused benzene and pyrrole ring, substituted with an amino group at the 2-position and an ethyl carboxylate group at the 3-position.

Molecular Structure:

- IUPAC Name: **ethyl 2-amino-1H-indole-3-carboxylate**[\[1\]](#)
- CAS Number: 6433-72-3[\[1\]](#)
- Molecular Formula: C₁₁H₁₂N₂O₂[\[1\]](#)

- InChI Key: KXEKODJGRSIGAU-UHFFFAOYSA-N[1]
- Canonical SMILES: CCOC(=O)C1=C(NC2=CC=CC=C21)N[1]

Physical Properties

The physical characteristics of **ethyl 2-amino-1H-indole-3-carboxylate** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental settings.

Property	Value	Source
Molecular Weight	204.22 g/mol	[1]
Exact Mass	204.089877630 Da	[1]
Melting Point	153-154 °C	[2]
Boiling Point (Predicted)	400.1 ± 25.0 °C at 760 mmHg	[2]
Density (Predicted)	1.3 ± 0.1 g/cm ³	[2]
Flash Point (Predicted)	195.8 ± 23.2 °C	[2]
Refractive Index (Predicted)	1.669	[2]
Appearance	Brown oil (crude)	[3]

Chemical and Computed Properties

The chemical and computed properties provide insights into the molecule's behavior in chemical reactions and biological systems.

Property	Value	Source
XLogP3	2.5	[1]
Polar Surface Area (PSA)	68.1 Å ²	[1][2]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	3	PubChem

Spectral Data

Spectral data is essential for the identification and characterization of the compound.

Spectrum Type	Data
¹ H NMR	The ¹ H NMR spectrum shows characteristic peaks for the aromatic protons of the indole ring, the NH and NH ₂ protons, and the ethyl ester group.[3]
¹³ C NMR	The ¹³ C NMR spectrum reveals signals for the carbon atoms of the indole core and the ethyl carboxylate group.[3]
Mass Spectrometry (MS)	UPLC-MS analysis can be used to confirm the molecular weight and purity of the compound.[3]

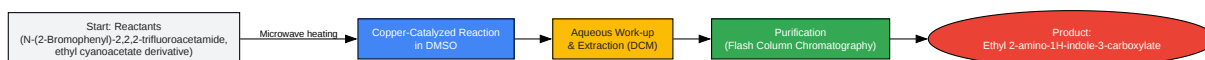
Experimental Protocols

Synthesis of Ethyl 2-amino-1H-indole-3-carboxylate

A common method for the synthesis of **ethyl 2-amino-1H-indole-3-carboxylate** involves a copper-catalyzed reaction.[3]

- Reactants: N-(2-Bromophenyl)-2,2,2-trifluoroacetamide and a suitable ethyl cyanoacetate derivative.[3]

- Catalyst: Copper catalyst.[3]
- Solvent: DMSO.[3]
- Procedure: The reaction is typically carried out in a microwave vial. The reactants and solvent are combined and heated.[3]
- Work-up and Purification: After the reaction is complete, the mixture is poured into water and extracted with a suitable organic solvent like dichloromethane. The organic phase is then concentrated, and the crude product can be purified using automated flash column chromatography on a silica gel cartridge.[3]



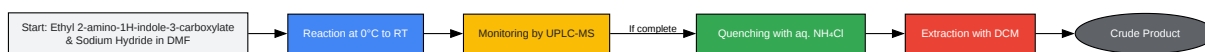
[Click to download full resolution via product page](#)

*General synthesis workflow for **ethyl 2-amino-1H-indole-3-carboxylate**.*

Reaction with Sodium Hydride

This protocol describes the reaction of **ethyl 2-amino-1H-indole-3-carboxylate** with a strong base, sodium hydride, which can be used for N-alkylation or other modifications.[3]

- Reactants: **Ethyl 2-amino-1H-indole-3-carboxylate**, sodium hydride.[3]
- Solvent: Anhydrous DMF.[3]
- Procedure: A solution of **ethyl 2-amino-1H-indole-3-carboxylate** in anhydrous DMF is added dropwise to a suspension of sodium hydride in anhydrous DMF, often at 0 °C. The reaction is stirred for a specified period at 0 °C and then at room temperature.[3]
- Analysis and Work-up: The reaction progress is monitored by UPLC-MS. Upon completion, the reaction mixture is poured into a saturated aqueous solution of ammonium chloride and extracted with dichloromethane. The combined organic layers are concentrated to yield the crude product.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethyl 2-amino-1H-indole-3-carboxylate | C₁₁H₁₂N₂O₂ | CID 1476606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. arkat-usa.org [arkat-usa.org]
- To cite this document: BenchChem. [ethyl 2-amino-1H-indole-3-carboxylate physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016062#ethyl-2-amino-1h-indole-3-carboxylate-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com